

Englerin A Synthesis for Preclinical Research: A Technical Support Center

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Compound of Interest

Compound Name: Englerin-A

Cat. No.: B16139713

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive resource for scaling up the synthesis of Englerin A for preclinical research. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols for key reactions, and a comparative analysis of various synthetic strategies.

Comparison of Key Synthetic Strategies for Englerin A

The synthesis of Englerin A has been approached by several research groups, each with distinct strategies that offer different advantages in terms of efficiency and scalability. Below is a summary of quantitative data from some of the prominent total syntheses, providing a basis for selecting a suitable route for preclinical supply.

Principal Investigator (s)	Key Strategy	Starting Material	Number of Steps (Longest Linear Sequence)	Overall Yield	Reference
Chain, et al.	Michael Addition / Sml ₂ -mediated Reductive Cyclization	(+)-Citronellal	8	20%	--INVALID-LINK--[1][2]
Metz, et al.	Ring-Closing Metathesis (RCM)	(-)-Photocitral A	12	16%	--INVALID-LINK--[3]
Echavarren, et al.	Gold-catalyzed Cycloaddition	Geraniol	N/A	N/A	--INVALID-LINK--[4]
Nicolaou, et al.	[5+2] Cycloaddition	Dihydropyran one derivative	N/A	~30-40% (key step)	--INVALID-LINK--[5][6]
Theodorakis, et al.	Rh-catalyzed [4+3] Cycloaddition / Aldol Condensation	Furan & Chiral Diazoester	15 (formal synthesis)	5%	--INVALID-LINK--[7]

Troubleshooting Guides

This section addresses common issues encountered during the synthesis of Englerin A and its analogs, providing potential solutions in a question-and-answer format.

Issue 1: Low Yield in the Key Cycloaddition/Cyclization Step

Question: My key ring-forming reaction (e.g., [5+2] cycloaddition, gold-catalyzed cyclization, or RCM) is giving a low yield. What are the potential causes and how can I optimize it?

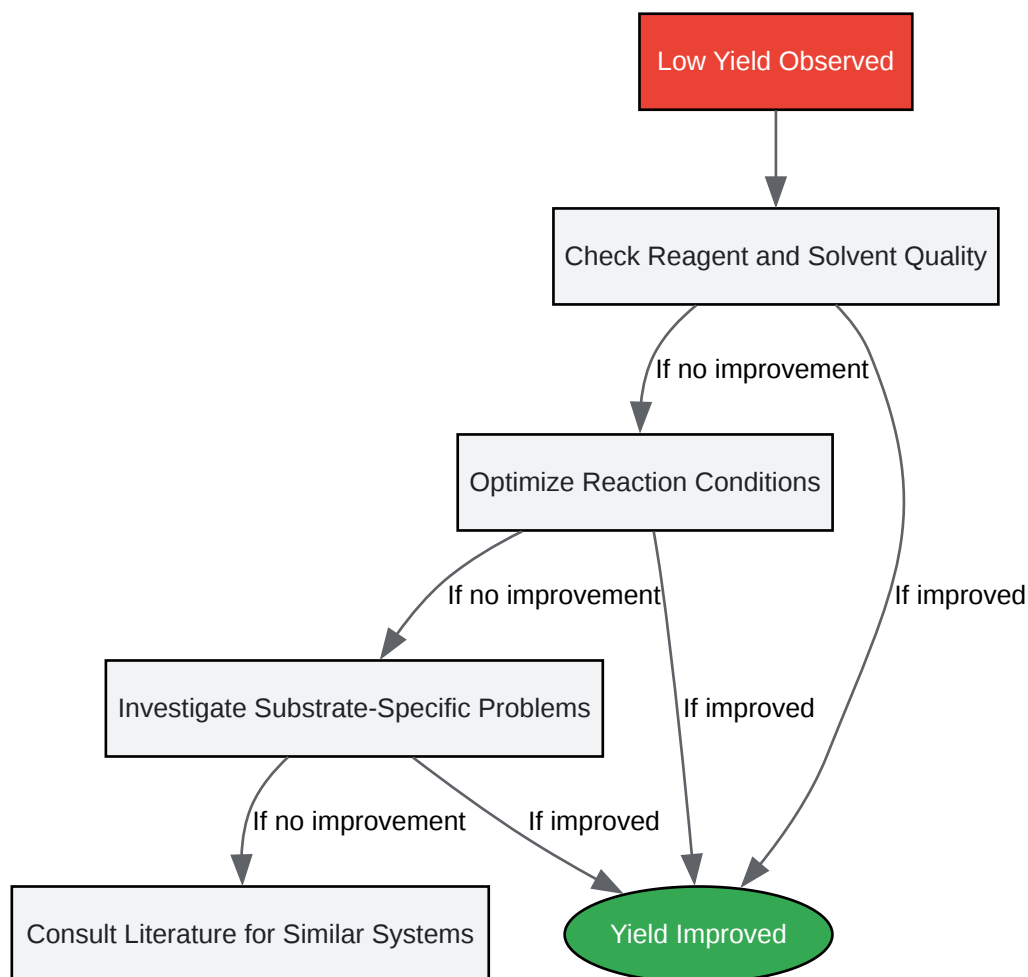
Answer:

Low yields in these complex transformations can stem from several factors. A systematic approach to troubleshooting is crucial.

- Reagent Quality:
 - Catalyst Activity: Ensure the catalyst (e.g., Gold or Grubbs catalyst) is fresh and has been stored under appropriate inert conditions. Catalyst decomposition is a common reason for low yields. Consider purchasing a new batch or testing the activity on a reliable model system.
 - Solvent and Reagent Purity: Use freshly distilled, anhydrous solvents. Trace amounts of water or other impurities can deactivate sensitive catalysts and reagents. Ensure all starting materials are of high purity.
- Reaction Conditions:
 - Temperature: Temperature can be a critical parameter. For thermally sensitive reactions, ensure precise temperature control. For reactions that are sluggish, a careful increase in temperature might be beneficial, but monitor for side product formation.
 - Concentration: In intramolecular reactions like RCM, high dilution conditions are often necessary to favor the desired cyclization over intermolecular oligomerization. Experiment with a range of concentrations.
 - Reaction Time: Monitor the reaction progress by TLC or LC-MS to determine the optimal reaction time. Prolonged reaction times can sometimes lead to product decomposition.
- Substrate-Specific Issues:
 - Steric Hindrance: The complex, three-dimensional structure of Englerin A precursors can lead to steric hindrance that impedes the desired reaction. Minor structural modifications to the substrate, if possible, might alleviate this.

- Protecting Groups: The choice of protecting groups can influence the outcome of a reaction. If feasible, consider alternative protecting group strategies.

A general workflow for troubleshooting low-yielding reactions is depicted below.



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Troubleshooting workflow for low-yielding reactions.

Issue 2: Poor Diastereoselectivity in Key Stereocenter-Forming Reactions

Question: The diastereoselectivity of my key stereocenter-forming reaction is low, leading to difficult purification. How can I improve this?

Answer:

Achieving high diastereoselectivity is a common challenge in the synthesis of complex natural products like Englerin A.

- Catalyst/Reagent Control:
 - Chiral Ligands/Auxiliaries: In many asymmetric reactions, the choice of the chiral ligand or auxiliary is paramount. Experiment with different ligands or auxiliaries that may offer better facial selectivity. For instance, in the Nicolaou synthesis, a chiral auxiliary is used to control the stereochemistry of the [5+2] cycloaddition, though it resulted in a 2:1 mixture of diastereomers.[5]
 - Catalyst Loading: In some cases, catalyst loading can influence stereoselectivity. A systematic screen of catalyst loading may be beneficial.
- Substrate Control:
 - Existing Stereocenters: The stereocenters already present in the molecule can direct the stereochemical outcome of subsequent reactions. Ensure the stereochemical integrity of your starting materials.
 - Protecting Groups: Bulky protecting groups can influence the conformational preference of the substrate, thereby affecting the approach of reagents and the resulting stereoselectivity.
- Reaction Conditions:
 - Temperature: Lowering the reaction temperature often enhances stereoselectivity by favoring the transition state with the lowest activation energy.
 - Solvent: The polarity and coordinating ability of the solvent can impact the transition state geometry. Screen a variety of solvents to find the optimal conditions.
 - Additives: In some reactions, the addition of Lewis acids or other additives can improve diastereoselectivity by coordinating to the substrate or reagents.

Frequently Asked Questions (FAQs)

Q1: Which synthetic route is most suitable for producing gram-scale quantities of Englerin A for preclinical studies?

A1: Based on the literature, the route developed by Echavarren and colleagues appears to be highly promising for scale-up. It is described as "efficient and easily scalable" and has been successfully scaled to the multigram level.^[4] The Chain synthesis is also a strong candidate due to its brevity (8 steps) and high overall yield (20%).^{[1][2]} Ultimately, the choice will depend on the available starting materials, technical expertise, and specific requirements of the preclinical studies.

Q2: What are the main challenges in purifying Englerin A and its intermediates on a larger scale?

A2: As with many complex natural products, purification can be a significant bottleneck. Key challenges include:

- **Separation of Diastereomers:** Many of the synthetic routes produce diastereomeric mixtures at certain steps, which can be difficult to separate by standard column chromatography, especially on a large scale.^[5] Preparative HPLC may be required, which can be costly and time-consuming.
- **Product Stability:** Englerin A and some of its intermediates may be sensitive to acidic or basic conditions, as well as prolonged exposure to silica gel. Careful selection of the purification method and conditions is crucial to avoid degradation.
- **Removal of Catalysts:** For syntheses employing heavy metal catalysts (e.g., gold, ruthenium, rhodium), efficient removal of the metal from the final product is essential for preclinical applications. This may require specialized purification techniques.

Q3: Are there any known safety precautions I should take when working with the reagents for Englerin A synthesis?

A3: Yes, several reagents used in the various synthetic routes require careful handling:

- **Organometallic Reagents:** Reagents like Grignards and organolithiums are highly reactive and pyrophoric. They must be handled under a strict inert atmosphere (e.g., argon or nitrogen).

- **Heavy Metal Catalysts:** Many of the catalysts used are toxic and should be handled with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated fume hood.
- **Samarium(II) Iodide (SmI_2):** This reagent is air and moisture sensitive. It is typically prepared in situ or handled in a glovebox.
- **Solvents:** Many organic solvents used are flammable and toxic. Always work in a well-ventilated area and take appropriate fire safety precautions.

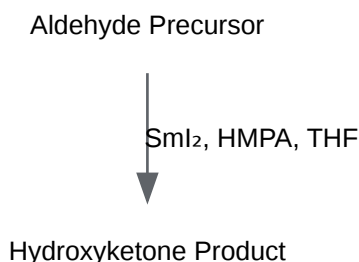
Always consult the Safety Data Sheet (SDS) for each reagent before use.

Detailed Methodologies for Key Experiments

Chain's SmI_2 -Mediated Reductive Cyclization

This key step in Chain's synthesis constructs the core tricyclic skeleton of Englerin A.

Reaction Scheme:



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Key SmI_2 -mediated cyclization in Chain's synthesis.

Protocol:

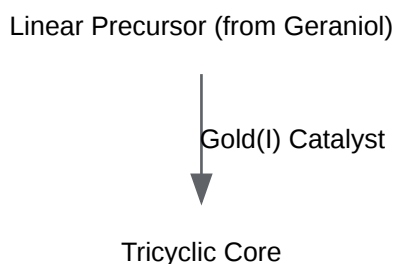
A solution of the aldehyde precursor in anhydrous tetrahydrofuran (THF) is added to a freshly prepared solution of samarium(II) iodide (SmI_2) in THF, typically at room temperature or below. Hexamethylphosphoramide (HMPA) is often used as an additive to increase the reducing potential of SmI_2 .^[8] The reaction is monitored by TLC until the starting material is consumed.

The reaction is then quenched, and the product is extracted and purified by column chromatography. The diastereoselectivity of this reaction is crucial for the overall efficiency of the synthesis.[8]

Echavarren's Gold-Catalyzed Cycloaddition

This powerful reaction efficiently constructs the complex core of Englerin A from a linear precursor.

Reaction Scheme:



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Gold-catalyzed cycloaddition in Echavarren's synthesis.

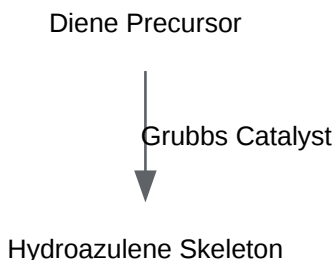
Protocol:

The linear enyne precursor, derived from geraniol, is dissolved in an appropriate anhydrous solvent (e.g., dichloromethane). A catalytic amount of a suitable gold(I) catalyst, often with a phosphine or N-heterocyclic carbene (NHC) ligand, is added. The reaction is typically run at room temperature and monitored by TLC or LC-MS. Upon completion, the solvent is removed, and the product is purified by column chromatography. The efficiency and scalability of this reaction are notable advantages of this synthetic route.[4]

Metz's Ring-Closing Metathesis (RCM)

This reaction is a key step in forming the seven-membered ring of the hydroazulene skeleton in the Metz synthesis.[3]

Reaction Scheme:



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Ring-closing metathesis in Metz's synthesis.

Protocol:

The diene precursor is dissolved in a degassed, anhydrous solvent such as dichloromethane or toluene. A solution of a Grubbs catalyst (e.g., Grubbs II) is added, and the reaction mixture is typically heated to reflux. The progress of the reaction is monitored by TLC. After completion, the reaction is quenched, and the crude product is purified by column chromatography to remove the ruthenium catalyst and any byproducts. The choice of catalyst and reaction conditions can be critical for achieving a high yield.[3]

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